

Experimental protocols for reactions with "2-Chloro-6-morpholinonicotinic acid"

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Compound of Interest

Compound Name: 2-Chloro-6-morpholinonicotinic acid

Cat. No.: B1469763

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Application Notes and Protocols: Synthesis of 2-Morpholinonicotinic Acid

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed experimental protocols for the synthesis of 2-morpholinonicotinic acid, a valuable intermediate in the development of pharmaceuticals. The primary synthetic route involves a three-step process starting from the readily available 2-chloronicotinic acid. This method is highlighted by its high yield and straightforward procedures.

Overview of Synthetic Pathway

The synthesis of 2-morpholinonicotinic acid from 2-chloronicotinic acid proceeds through three key steps:

- **Esterification:** The carboxylic acid group of 2-chloronicotinic acid is first protected as a methyl ester.
- **Nucleophilic Aromatic Substitution:** The chloro group at the 2-position of the pyridine ring is displaced by morpholine.
- **Hydrolysis:** The methyl ester is hydrolyzed to yield the final product, 2-morpholinonicotinic acid.

This synthetic approach is efficient, with a reported overall yield of 93%.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

The following protocols are based on established synthetic methods.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Step 1: Synthesis of Methyl 2-chloronicotinate

Materials:

- 2-chloronicotinic acid
- Oxalyl chloride ((COCl)₂)
- N,N-Dimethylformamide (DMF)
- Triethylamine
- Methanol (CH₃OH)
- Anhydrous solvent (e.g., Dichloromethane)

Procedure:

- In a round-bottom flask under an inert atmosphere, suspend 2-chloronicotinic acid in an anhydrous solvent.
- Add a catalytic amount of DMF.
- Slowly add oxalyl chloride to the suspension at room temperature. The reaction mixture is typically stirred for 2-3 hours until the evolution of gas ceases.
- Remove the solvent and excess oxalyl chloride under reduced pressure.
- Dissolve the resulting crude acid chloride in an anhydrous solvent and cool the solution in an ice bath.
- Slowly add a solution of methanol and triethylamine in the same solvent.

- Allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.
- Wash the reaction mixture with water and saturated sodium bicarbonate solution.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain methyl 2-chloronicotinate.

Step 2: Synthesis of Methyl 2-morpholinonicotinate

Materials:

- Methyl 2-chloronicotinate
- Morpholine
- Solvent (e.g., Dioxane or DMF)

Procedure:

- Dissolve methyl 2-chloronicotinate in a suitable solvent in a sealed reaction vessel.
- Add an excess of morpholine to the solution.
- Heat the reaction mixture at a specified temperature (e.g., 100 °C) for several hours.^[1]
- Monitor the reaction progress by a suitable analytical technique (e.g., TLC or LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the crude product, if necessary, by column chromatography to yield methyl 2-morpholinonicotinate.

Step 3: Synthesis of 2-Morpholinonicotinic Acid

Materials:

- Methyl 2-morpholinonicotinate

- Hydrochloric acid (HCl)
- Water

Procedure:

- To the crude or purified methyl 2-morpholinonicotinate, add a solution of hydrochloric acid in water.
- Heat the mixture to reflux (approximately 100 °C) and maintain for several hours until the hydrolysis is complete.[\[1\]](#)
- Monitor the reaction by TLC or LC-MS.
- Cool the reaction mixture in an ice bath to induce precipitation of the product.
- Collect the solid by filtration, wash with cold water, and dry under vacuum to afford 2-morpholinonicotinic acid.

Data Presentation

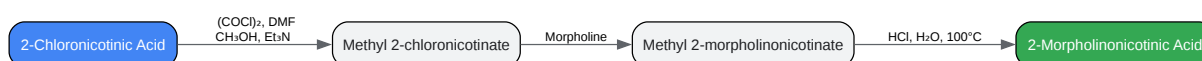
The following table summarizes the key quantitative data for the synthesis of 2-morpholinonicotinic acid and its intermediates.

Compound	Molecular Formula	Molecular Weight (g/mol)	Yield (%)	Mass Spectrometry (ESI-MS) [M+H] ⁺
Methyl 2-chloronicotinate	C ₇ H ₆ ClNO ₂	171.58	-	171.0
Methyl 2-morpholinonicotinate	C ₁₁ H ₁₄ N ₂ O ₃	222.24	96	208.1 (for the acid)
2-Morpholinonicotinic acid	C ₁₀ H ₁₂ N ₂ O ₃	208.21	93 (overall)	208.1

Note: The yield for methyl 2-morpholinonicotinate is reported for the combined steps of its formation and subsequent hydrolysis to the final product. The mass spectrometry data for the hydrolyzed product is provided in the reference.[3]

Visualized Workflow

The following diagram illustrates the synthetic workflow for the preparation of 2-morpholinonicotinic acid.



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Caption: Synthetic pathway for 2-morpholinonicotinic acid.

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